

The Photolysis of Diphenyliodonium Salts: A Deep Dive into Reaction Mechanisms

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Diphenyliodonium

Cat. No.: B167342

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An In-depth Technical Guide for Researchers, Scientists, and Drug Development Professionals

Diphenyliodonium salts are a class of compounds that have garnered significant attention in various fields, including polymer chemistry, organic synthesis, and photodynamic therapy, primarily due to their ability to generate reactive species upon photolysis. This technical guide provides a comprehensive overview of the photolysis mechanism of **diphenyliodonium** salts, detailing the distinct pathways of direct and sensitized photolysis, the resulting products, and the experimental methodologies used to elucidate these processes.

Core Mechanisms of Photolysis

The photolysis of **diphenyliodonium** salts can proceed through two primary pathways: direct photolysis and sensitized photolysis. The operative mechanism is largely dependent on the irradiation conditions and the presence of other photosensitive molecules.

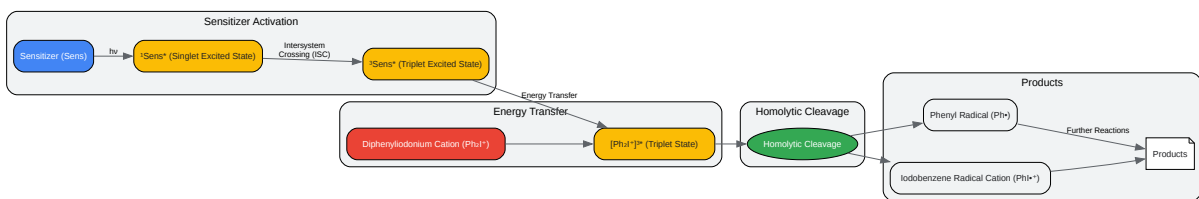
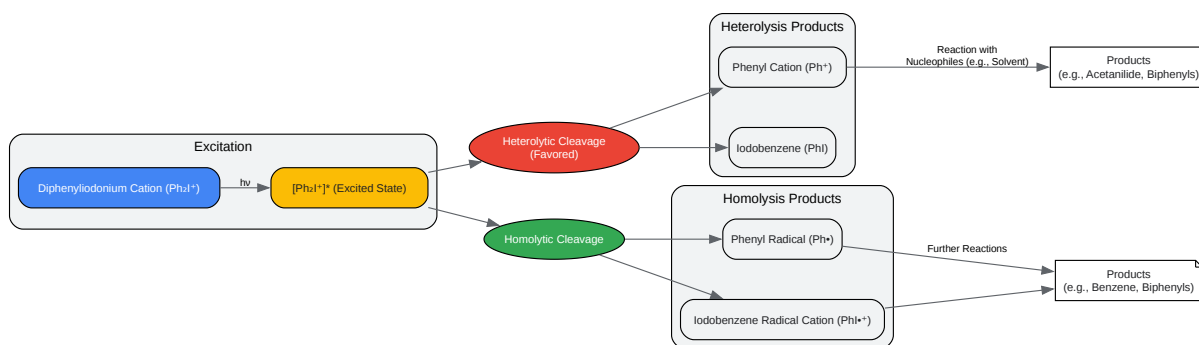
Direct Photolysis: A Tale of Two Cleavages

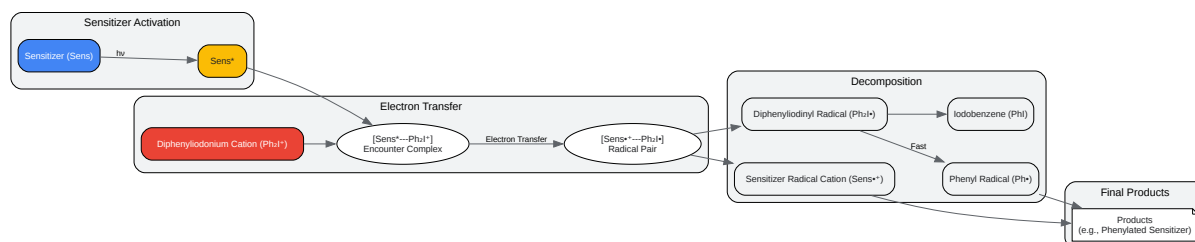
Upon direct irradiation with ultraviolet light, typically below 300 nm, **diphenyliodonium** salts are excited to a singlet excited state. This excited state can then undergo two competing cleavage pathways: heterolytic and homolytic cleavage of the carbon-iodine bond.

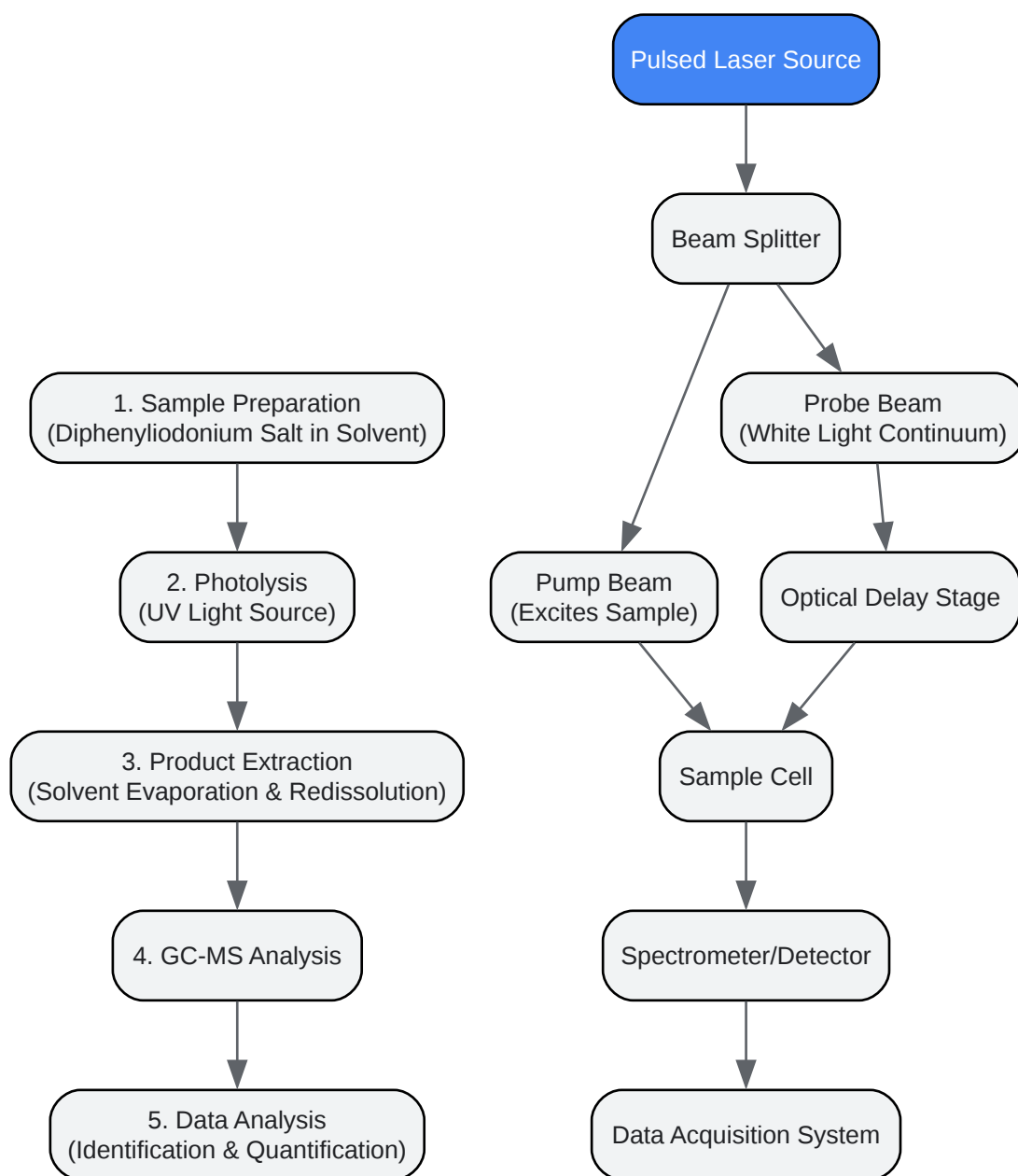
- **Heterolytic Cleavage:** This pathway involves the cleavage of the C-I bond to form a phenyl cation and iodobenzene. This is the favored pathway in direct photolysis. The highly reactive phenyl cation can then react with various nucleophiles present in the reaction medium.

- Homolytic Cleavage: This pathway results in the formation of a phenyl radical and an iodobenzene radical cation. These radical species can then participate in a variety of subsequent reactions.

An interconversion between the phenyl cation pair and the phenyl radical pair can occur via electron transfer.







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- To cite this document: BenchChem. [The Photolysis of Diphenyliodonium Salts: A Deep Dive into Reaction Mechanisms]. BenchChem, [2025]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b167342#understanding-the-photolysis-mechanism-of-diphenyliodonium-salts\]](https://www.benchchem.com/product/b167342#understanding-the-photolysis-mechanism-of-diphenyliodonium-salts)

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